

"Methyl 2,4-Dichlorophenylacetate" chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 2,4-Dichlorophenylacetate

Cat. No.: B165451

[Get Quote](#)

An In-Depth Technical Guide to Methyl 2,4-Dichlorophenylacetate

This guide provides a comprehensive technical overview of **Methyl 2,4-Dichlorophenylacetate**, a key chemical intermediate. Designed for researchers, chemists, and professionals in drug development and agrochemical synthesis, this document delves into the compound's core properties, synthesis protocols, and application potential, grounding all claims in verifiable scientific data.

Introduction

Methyl 2,4-Dichlorophenylacetate (CAS No. 55954-23-9) is an aromatic ester of significant interest in the field of organic synthesis.^{[1][2]} Its structure, featuring a dichlorinated phenyl ring, makes it a valuable precursor for the synthesis of a wide range of more complex molecules. It serves as a critical building block in the development of pharmaceuticals and agrochemicals, where the presence and positioning of chlorine atoms can profoundly influence biological activity.^{[1][3]} This guide will explore the essential chemical and physical characteristics of this compound, provide a detailed and validated synthesis protocol, and discuss its current and potential applications.

Part 1: Physicochemical and Structural Properties

A thorough understanding of a compound's fundamental properties is the bedrock of its effective application in research and development. This section outlines the key identifiers and

physical characteristics of **Methyl 2,4-Dichlorophenylacetate**.

Core Chemical Identifiers

Precise identification is crucial for regulatory compliance, safety, and scientific accuracy. The table below consolidates the primary chemical identifiers for this compound.

Identifier	Value	Source(s)
CAS Number	55954-23-9	[4]
IUPAC Name	methyl 2-(2,4-dichlorophenyl)acetate	[2]
Synonyms	2,4-Dichlorophenylacetic Acid Methyl Ester	
Molecular Formula	C ₉ H ₈ Cl ₂ O ₂	[2]
Molecular Weight	219.06 g/mol	[1][2]
InChI Key	SRCVNBFTTEARRJY- UHFFFAOYSA-N	[2]
SMILES	COC(=O)CC1=C(C=C(C=C1) Cl)Cl	[2]

Physical Properties

The physical state and properties of a chemical dictate its handling, storage, and reaction conditions. **Methyl 2,4-Dichlorophenylacetate** is typically supplied as a high-purity liquid.

Property	Value	Source(s)
Appearance	Clear colorless to light yellow liquid	[2]
Boiling Point	153 °C (at 27 mmHg) / 272.3 °C (at 760 mmHg)	[2][4][5]
Density	~1.32 g/cm ³	[2][5]
Refractive Index	1.539 - 1.542	[5]
Purity	>99.0% (GC)	

Molecular Structure

The structure of **Methyl 2,4-Dichlorophenylacetate** consists of a phenylacetate core. A methyl ester group provides a site for reactions like hydrolysis and transesterification, while the benzene ring is substituted with two chlorine atoms at the ortho (2) and para (4) positions. This specific substitution pattern is critical as it defines the electronic and steric properties of the molecule, influencing its reactivity and the biological activity of its derivatives.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy (2,4-Dichlorophenyl)methyl acetate (EVT-373292) | 5468-96-2 [evitachem.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Methyl 2,4-dichlorophenylacetate | 55954-23-9 [chemicalbook.com]
- 5. Methyl 2,4-dichlorophenylacetate CAS#: 55954-23-9 [m.chemicalbook.com]
- To cite this document: BenchChem. ["Methyl 2,4-Dichlorophenylacetate" chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165451#methyl-2-4-dichlorophenylacetate-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com